

A Technical Guide to the Physical Properties of Benzyl Diazoacetate

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Compound of Interest

Compound Name: Benzyl diazoacetate

Cat. No.: B2969527

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This technical guide provides a comprehensive overview of the physical appearance and odor of **benzyl diazoacetate**, tailored for researchers, scientists, and professionals in drug development. The document synthesizes key data from experimental findings and safety datasheets, presenting them in a structured and accessible format.

Physical Appearance

Benzyl diazoacetate is consistently described as a liquid at room temperature.[1] In its purified form, it appears as a clear, yellow to bright yellow oil.[2] Commercial preparations are often supplied as a 10% solution in toluene.[1]

Odor

The scientific literature and safety data sheets retrieved do not provide a specific description of the odor of **benzyl diazoacetate**. It is important to note that diazo compounds are toxic and potentially explosive, and direct inhalation should be avoided.[2]

For context, related benzyl esters are known for their distinct fragrances. Benzyl acetate, for example, is described as having a sweet, pear-like, or jasmine-like scent.[3][4][5][6][7] Benzyl acetoacetate is characterized by a floral, balsamic, and fruity odor.[8][9] However, these are different chemical entities, and their olfactory properties cannot be directly attributed to **benzyl diazoacetate**.

Quantitative Physical and Chemical Properties

The following table summarizes the key quantitative properties of **benzyl diazoacetate**.

Property	Value	Source(s)
Molecular Formula	C ₉ H ₈ N ₂ O ₂	
Molecular Weight	176.17 g/mol	
Form	Liquid	
Color	Clear, bright yellow	[2]
Density	0.894 g/mL at 25 °C (for 10% solution in toluene)	
Refractive Index	n ₂₀ /D 1.504 (for 10% solution in toluene)	
Storage Temperature	2-8°C	
Flash Point	7.2 °C (for 10% solution in toluene)	

Experimental Protocol: Synthesis of Benzyl Diazoacetate

The following protocol for the synthesis of **benzyl diazoacetate** is adapted from a procedure published in Organic Syntheses.[2]

Caution: Diazoacetates are toxic and potentially explosive. All handling should be performed in a well-ventilated fume hood using appropriate personal protective equipment, following standard laboratory safety procedures.[2]

Materials and Equipment:

- Three-necked round-bottomed flask
- Dropping funnel
- Magnetic stirrer

- Ice bath
- Benzyl bromoacetate
- N,N'-ditosylhydrazine
- 1,8-Diazabicyclo[5.4.0]undec-7-ene (DBU)
- Tetrahydrofuran (THF)
- Diethyl ether (Et₂O)
- Silica gel for column chromatography
- Rotary evaporator

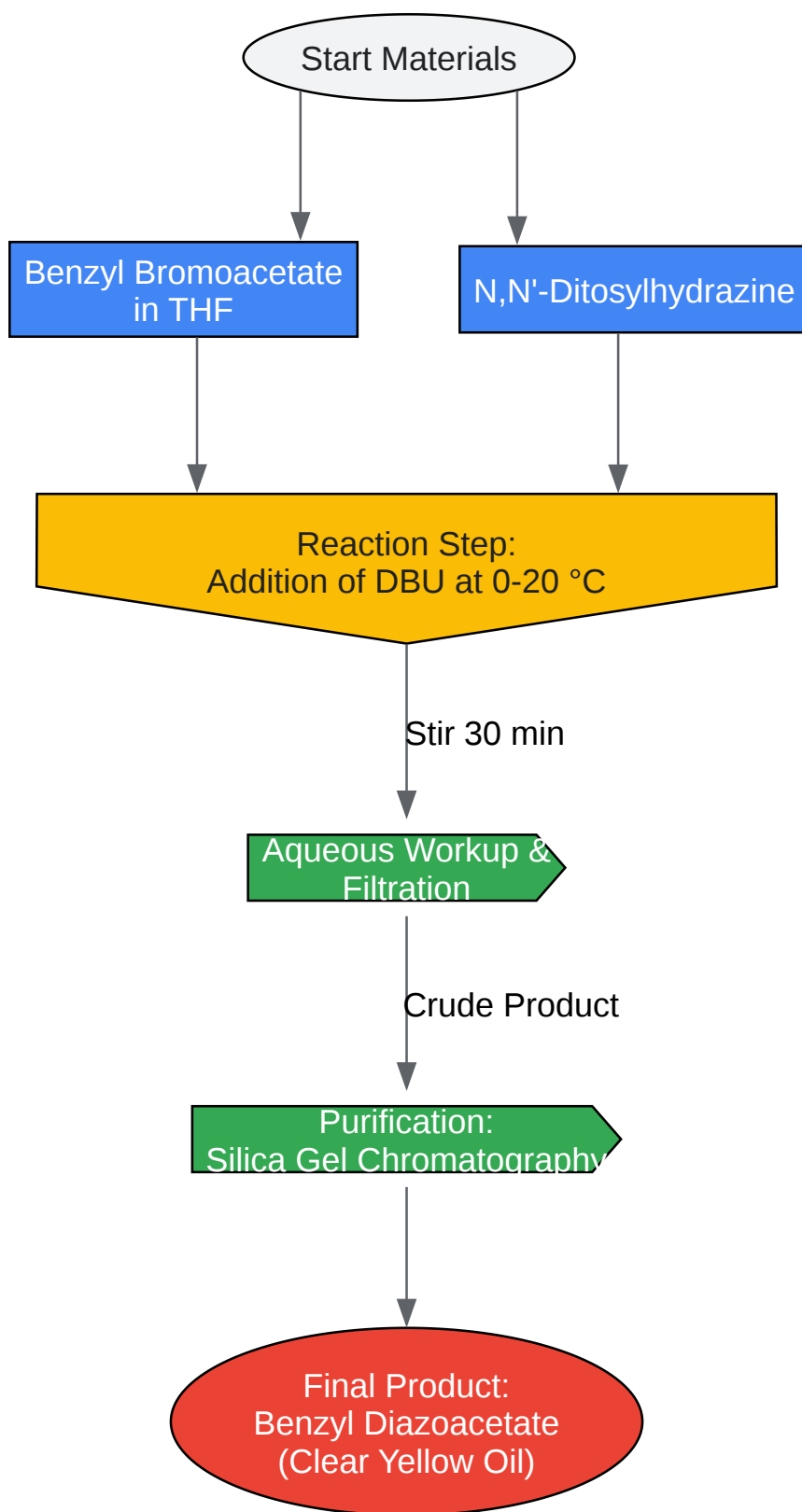
Procedure:

- A flame-dried, three-necked round-bottomed flask is flushed with argon.
- The flask is charged with benzyl bromoacetate (1.00 equiv) and THF.[2]
- N,N'-ditosylhydrazine (1.50 equiv) is added to the flask, forming a suspension.[2]
- The suspension is stirred in an ice bath while DBU (4.00 equiv) is added dropwise from a dropping funnel over 5 minutes, ensuring the internal temperature does not exceed 20 °C.[2]
The mixture becomes homogeneous and turns yellow during this addition.[2]
- The reaction mixture is stirred for an additional 30 minutes. Reaction completion can be monitored by TLC analysis.[2]
- Upon completion, the reaction mixture is processed to remove precipitates. The precipitates are washed with ice-cooled Et₂O.[2]
- The filtrate is concentrated by rotary evaporation (30 °C, 37 mmHg) to yield the crude product as a clear, yellow oil.[2]

- The crude product is purified by silica gel column chromatography using an ethyl acetate/n-hexane eluent.^[2]
- The combined fractions containing the product are concentrated by rotary evaporation (35 °C, 30 mmHg) and further dried under high vacuum to furnish pure **benzyl diazoacetate** as a clear, bright yellow oil.^[2]

Visualization of Synthesis Workflow

The following diagram illustrates the workflow for the synthesis of **benzyl diazoacetate** from benzyl bromoacetate.



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Caption: Workflow for the synthesis of **benzyl diazoacetate**.

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